

# An In-depth Technical Guide to 2,4-Dimethoxytoluene (CAS: 38064-90-3)

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## Compound of Interest

Compound Name: 2,4-Dimethoxytoluene

Cat. No.: B1295152

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## Abstract

This technical guide provides a comprehensive overview of **2,4-Dimethoxytoluene** (CAS: 38064-90-3), a versatile aromatic organic compound. It is intended for researchers, scientists, and professionals in drug development and other scientific fields. This document details the physicochemical properties, spectroscopic data, a proposed synthesis protocol, and known applications of this compound. Additionally, it covers its biological activity, toxicological profile, and essential safety information. The guide aims to be a thorough resource, incorporating structured data, detailed experimental procedures, and logical visualizations to facilitate a deeper understanding of **2,4-Dimethoxytoluene**.

## Physicochemical Properties

**2,4-Dimethoxytoluene** is a colorless to pale yellow liquid at room temperature.<sup>[1]</sup> It is characterized by the following properties:

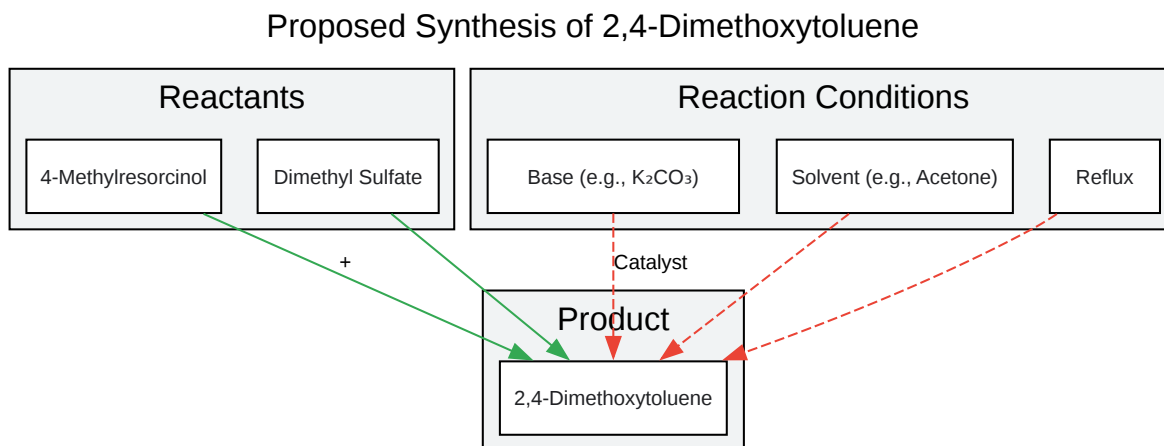
Property	Value	Reference
Molecular Formula	C <sub>9</sub> H <sub>12</sub> O <sub>2</sub>	[2][3][4]
Molecular Weight	152.19 g/mol	[1][2][3][4]
Density	1.036 g/mL at 25 °C	[1]
Boiling Point	110-120 °C at 30 mmHg	[1]
210-211 °C at 760 mmHg (estimated)	[1]	
Flash Point	93 °C (199.4 °F) - closed cup	
Refractive Index	n <sub>20</sub> /D 1.524	
Solubility	Soluble in water (326.1 mg/L at 25 °C, estimated)	[1]
Vapor Pressure	0.196 mmHg (estimated)	[1]
logP (o/w)	2.760	[1]

## Spectroscopic Data

The structural elucidation of **2,4-Dimethoxytoluene** is typically confirmed using various spectroscopic methods. The NIST WebBook provides its mass spectrum (electron ionization). [4] While specific <sup>1</sup>H and <sup>13</sup>C NMR or IR spectra for this exact compound are not readily available in the provided search results, analogous data for similar dimethoxytoluene isomers can be found in chemical databases.[5] Standard analytical protocols would involve obtaining <sup>1</sup>H NMR, <sup>13</sup>C NMR, IR, and mass spectra for complete characterization.

## Synthesis and Manufacturing

A plausible synthetic route for **2,4-Dimethoxytoluene** involves the methylation of 4-methylresorcinol (2,4-dihydroxytoluene). This method is analogous to the methylation of other phenolic compounds.[6][7]



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Caption: Proposed synthesis of **2,4-Dimethoxytoluene** via methylation.

## Experimental Protocol: Methylation of 4-Methylresorcinol

This protocol describes a general procedure for the synthesis of **2,4-Dimethoxytoluene**.

Materials and Reagents:

- 4-Methylresorcinol
- Dimethyl sulfate
- Anhydrous potassium carbonate ( $K_2CO_3$ )
- Acetone
- Diethyl ether
- 10% Sodium hydroxide solution
- Saturated sodium chloride solution (brine)

- Anhydrous magnesium sulfate

#### Procedure:

- In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve 4-methylresorcinol in acetone.
- Add anhydrous potassium carbonate to the solution.
- Slowly add dimethyl sulfate dropwise to the stirred mixture.
- Heat the reaction mixture to reflux and maintain for several hours, monitoring the reaction progress using thin-layer chromatography (TLC).
- After the reaction is complete, cool the mixture to room temperature and filter to remove the inorganic salts.
- Evaporate the acetone under reduced pressure.
- Dissolve the residue in diethyl ether and wash with a 10% sodium hydroxide solution to remove any unreacted starting material.
- Wash the organic layer with water and then with brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.
- Purify the crude **2,4-Dimethoxytoluene** by vacuum distillation.

## Applications

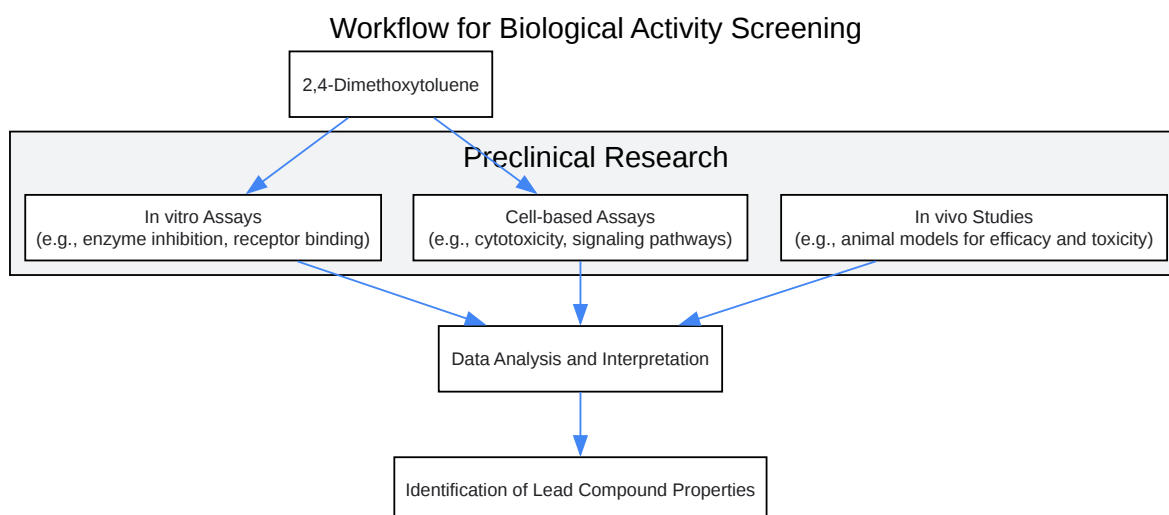
**2,4-Dimethoxytoluene** is a versatile chemical intermediate with applications in various fields:

- **Pharmaceutical and Fragrance Synthesis:** It serves as a building block for more complex molecules in the pharmaceutical and fragrance industries.<sup>[8][9]</sup>
- **Diagnostic Assays:** The compound is used in the manufacturing of diagnostic assays, particularly in hematology and histology.

- Biochemical Reagent: It has been investigated for its biochemical properties, including potential insect repellent activity.[3]
- Material Science: Its stable aromatic structure makes it a candidate for the development of specialty polymers and coatings.[8]
- Dyes and Agrochemicals: It can be used as a precursor in the synthesis of certain dyes and agrochemicals.[8]

## Biological Activity and Toxicology

The primary documented biological activity of **2,4-Dimethoxytoluene** is its potential as an insect repellent.[3] Further research into its broader biological effects and mechanisms of action is limited in the public domain. Toxicological data indicates that it is a skin and eye irritant and may cause respiratory irritation.



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Caption: A general workflow for assessing the biological activity of a compound.

## Safety Information

Appropriate personal protective equipment (PPE), including eye shields and gloves, should be used when handling **2,4-Dimethoxytoluene**. It is classified as a combustible liquid.

Hazard Statement	Precautionary Statement	Target Organs
H315: Causes skin irritation	P261: Avoid breathing dust/fume/gas/mist/vapors/spray	Respiratory system
H319: Causes serious eye irritation	P280: Wear protective gloves/protective clothing/eye protection/face protection	
H335: May cause respiratory irritation	P302 + P352: IF ON SKIN: Wash with plenty of soap and water	
P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing		

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